

Preparation of AST 487 Stock Solution: An Application Note and Protocol

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Compound of Interest

Compound Name: AST 487

Cat. No.: B7948040

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Introduction

AST 487, also known as NVP-AST487, is a potent, ATP-competitive multi-kinase inhibitor.[1][2] It is recognized for its inhibitory activity against FMS-like tyrosine kinase 3 (FLT3), including variants with internal tandem duplications (ITD) and tyrosine kinase domain (TKD) mutations, as well as rearranged during transfection (RET) kinase.[2][3][4] **AST 487** also demonstrates inhibitory effects on other kinases such as KDR, c-KIT, and c-ABL at sub-micromolar concentrations.[1][3] Its ability to block these signaling pathways makes it a valuable tool in cancer research, particularly in the study of acute myeloid leukemia (AML) and various solid tumors like medullary and papillary thyroid cancers.[5][6][7] Proper preparation of a stable and accurate stock solution is the first critical step for reliable and reproducible in vitro and in vivo experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **AST 487** stock solutions.

Quantitative Data Summary

For ease of reference, the key quantitative data for **AST 487** are summarized in the table below.

Property	Value	Source(s)
Molecular Weight	529.56 g/mol	[1][3]
Solubility in DMSO	≥ 100 mg/mL (188.84 mM)	[1][3][8]
Solubility in Ethanol	33 mg/mL	[1]
Solubility in Water	Insoluble	[1]
Powder Storage	-20°C for up to 3 years	[3][9]
Stock Solution Storage (in DMSO)	-80°C for up to 2 years; -20°C for up to 1 year	[3][8]

Experimental Protocols

Materials

- **AST 487** powder
- Anhydrous or fresh Dimethyl Sulfoxide (DMSO), hygroscopic DMSO can reduce solubility[1][3]
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

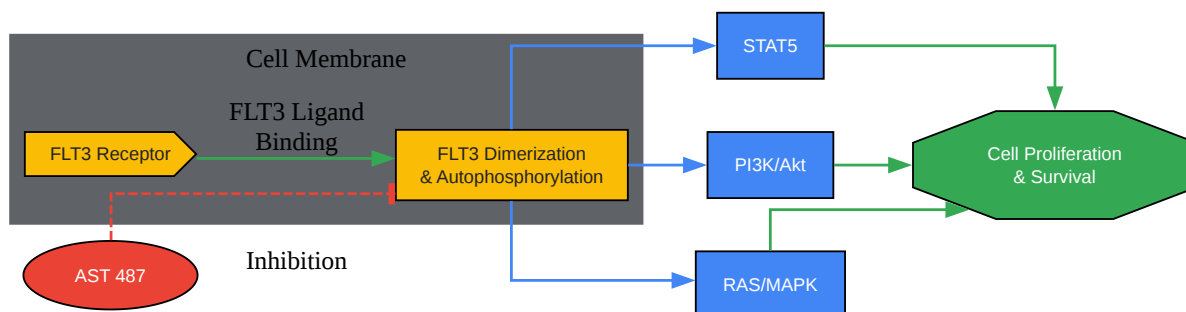
Protocol for Preparing a 10 mM AST 487 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for many cell-based assays.

- **Pre-weighing Preparation:** Before opening the vial of **AST 487** powder, allow it to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture onto the powder, which can affect its stability and weighing accuracy.
- **Weighing **AST 487**:** On a calibrated analytical balance, carefully weigh out the desired amount of **AST 487** powder. For example, to prepare 1 mL of a 10 mM stock solution, you would need:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 529.56 \text{ g/mol} \times 1000 \text{ mg/g} = 5.2956 \text{ mg}$
- **Dissolution:** Add the weighed **AST 487** powder to a sterile microcentrifuge tube. Using a calibrated pipette, add the calculated volume of fresh, anhydrous DMSO to the tube. For the example above, this would be 1 mL.
- **Mixing:** Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath for a few minutes can aid in dissolution if necessary. Visually inspect the solution to ensure there are no visible particles. Sonication can also be recommended to aid dissolution.^[9]
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles which can degrade the compound, it is crucial to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes.^[1] Store these aliquots at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term storage (up to 1 year).^{[3][8]}
- **Working Solution Preparation:** When ready to use, thaw a single aliquot of the stock solution at room temperature. Dilute the stock solution to the desired final concentration using the appropriate cell culture medium or experimental buffer. It is important to mix the working solution thoroughly before adding it to your experimental setup.

Visualizations

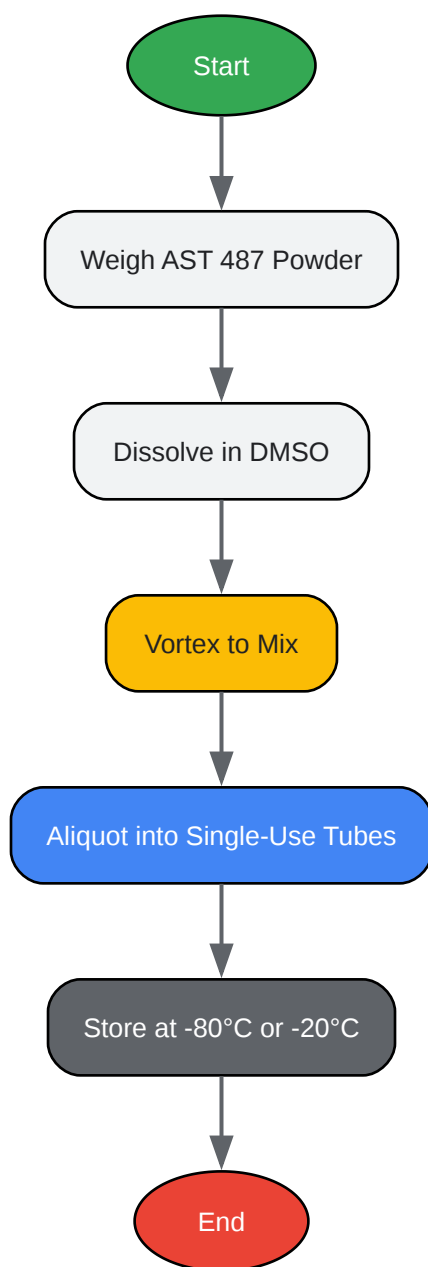
AST 487 Mechanism of Action: Inhibition of FLT3 Signaling



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Caption: **AST 487** inhibits FLT3 signaling by blocking receptor autophosphorylation.

Experimental Workflow for **AST 487** Stock Solution Preparation



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Caption: Workflow for the preparation and storage of **AST 487** stock solution.

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